

An In-depth Technical Guide on the Physicochemical Properties of Lasamide

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Compound of Interest

Compound Name: Lasamide

Cat. No.: B1675832

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Introduction

Lasamide, also known by its IUPAC name 2,4-dichloro-5-sulfamoylbenzoic acid, is a key chemical intermediate primarily utilized in the synthesis of Furosemide (Lasix), a potent diuretic medication.[1][2][3] Its chemical structure and properties are crucial for its role in pharmaceutical manufacturing. This document provides a comprehensive overview of the core physicochemical properties of **Lasamide**, detailed experimental methodologies for their determination, and visual representations of key processes.

Chemical Identity and Structure

- IUPAC Name: 2,4-dichloro-5-sulfamoylbenzoic acid[4]
- Synonyms: Lassamide, 5-(Aminosulfonyl)-2,4-dichlorobenzoic Acid, Dichlorosulfonamide[5]
- CAS Number: 2736-23-4
- Chemical Formula: $C_7H_5Cl_2NO_4S$
- Molecular Weight: 270.09 g/mol

Physicochemical Properties

The physicochemical properties of **Lasamide** are summarized in the tables below. These parameters are critical for understanding its behavior in various chemical and biological systems.

Table 1: General Physicochemical Properties

Property	Value	Source(s)
Appearance	White to off-white crystalline powder	
Melting Point	230-234 °C (with decomposition)	
Boiling Point	503.8 °C at 760 mmHg (Predicted)	
Relative Density	1.75 (Predicted)	

Table 2: Solubility and Partitioning Characteristics

Property	Value	Source(s)
Water Solubility	Insoluble	
Solvent Solubility	Slightly soluble in DMSO, heated Methanol; Soluble in acetone	
pKa	2.08 (Predicted)	
LogP (Octanol/Water)	1.339	

Experimental Protocols for Physicochemical Property Determination

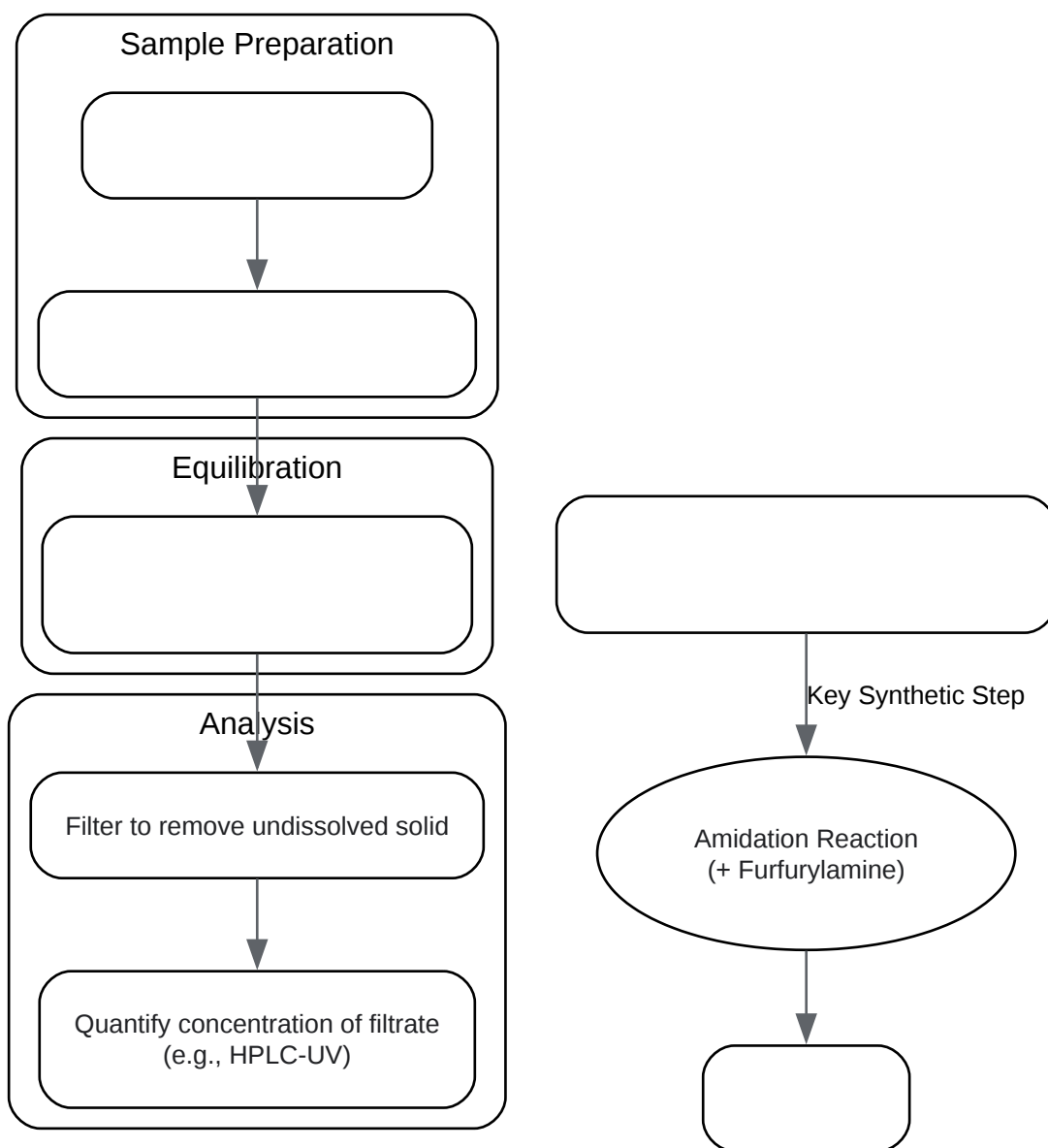
While specific experimental reports for **Lasamide** are not publicly detailed, the following are standard methodologies used for active pharmaceutical ingredients (APIs) to determine the properties listed above.

Melting Point Determination

The melting point is determined using a capillary melting point apparatus. A small, dry sample of **Lasamide** is packed into a capillary tube and placed in the apparatus. The temperature is gradually increased, and the range from which the substance first begins to melt to when it is completely liquid is recorded. For substances that decompose, the temperature at which decomposition is observed is noted.

Solubility Determination

The equilibrium solubility method is commonly employed. A known excess of **Lasamide** powder is added to a specific solvent (e.g., water, DMSO, methanol) in a sealed container. The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The suspension is then filtered to remove undissolved solid, and the concentration of **Lasamide** in the filtrate is quantified using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.



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